

Isopropyl Formate: A Comprehensive Technical Guide to its Physical Constants

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Compound of Interest

Compound Name: *Isopropyl formate*

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This technical guide provides an in-depth overview of the key physical constants of **isopropyl formate**, specifically its boiling point and density. The information is presented in a clear and structured format to support research and development activities. This document includes tabulated data, detailed experimental protocols for the determination of these properties, and a workflow diagram illustrating the logical steps of the experimental process.

Core Physical Constants of Isopropyl Formate

Isopropyl formate, also known as formic acid isopropyl ester, is a colorless liquid with a characteristic pleasant odor.^[1] Accurate knowledge of its physical properties is essential for its application in various scientific and industrial fields.

Data Summary

The boiling point and density of **isopropyl formate** are summarized in the table below. These values are compiled from various reputable sources and represent the experimentally determined physical constants under standard conditions.

Physical Constant	Value	Conditions
Boiling Point	68 °C	at 760 mmHg (lit.) [2]
68.2 °C		at 760 mmHg [1] [3] [4]
67.00 to 70.00 °C		at 760.00 mm Hg [5] [6]
Density	0.88 g/cm ³	Not specified
0.8728 g/cm ³		at 20 °C [1] [3]
0.884 g/mL		at 25 °C (lit.) [2]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of a liquid substance like **isopropyl formate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[7\]](#) This can be determined through several methods, including the capillary method and simple distillation.

1. Capillary Method (Micro Method)

This method is suitable when only a small amount of the liquid is available.

- Apparatus: Capillary tubes (one end sealed), a small test tube, a thermometer, a heating apparatus (e.g., oil bath or melting point apparatus), and a rubber band or wire to attach the test tube to the thermometer.
- Procedure:
 - A few drops of the liquid sample are placed into the small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.

- The test tube is attached to a thermometer.
- The entire assembly is heated in a controlled manner.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the liquid will start to boil, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[8]

2. Simple Distillation Method

This method is used when a larger volume of the liquid is available and also serves to purify the liquid.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
 - The liquid sample (at least 5 mL) is placed in the distillation flask along with boiling chips to ensure smooth boiling.[7]
 - The apparatus is assembled for simple distillation, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated to its boiling point.
 - As the liquid boils, the vapor rises, passes into the condenser, is cooled, and condenses back into a liquid, which is collected in the receiving flask.
 - The boiling point is the constant temperature recorded on the thermometer during the distillation process.[9]

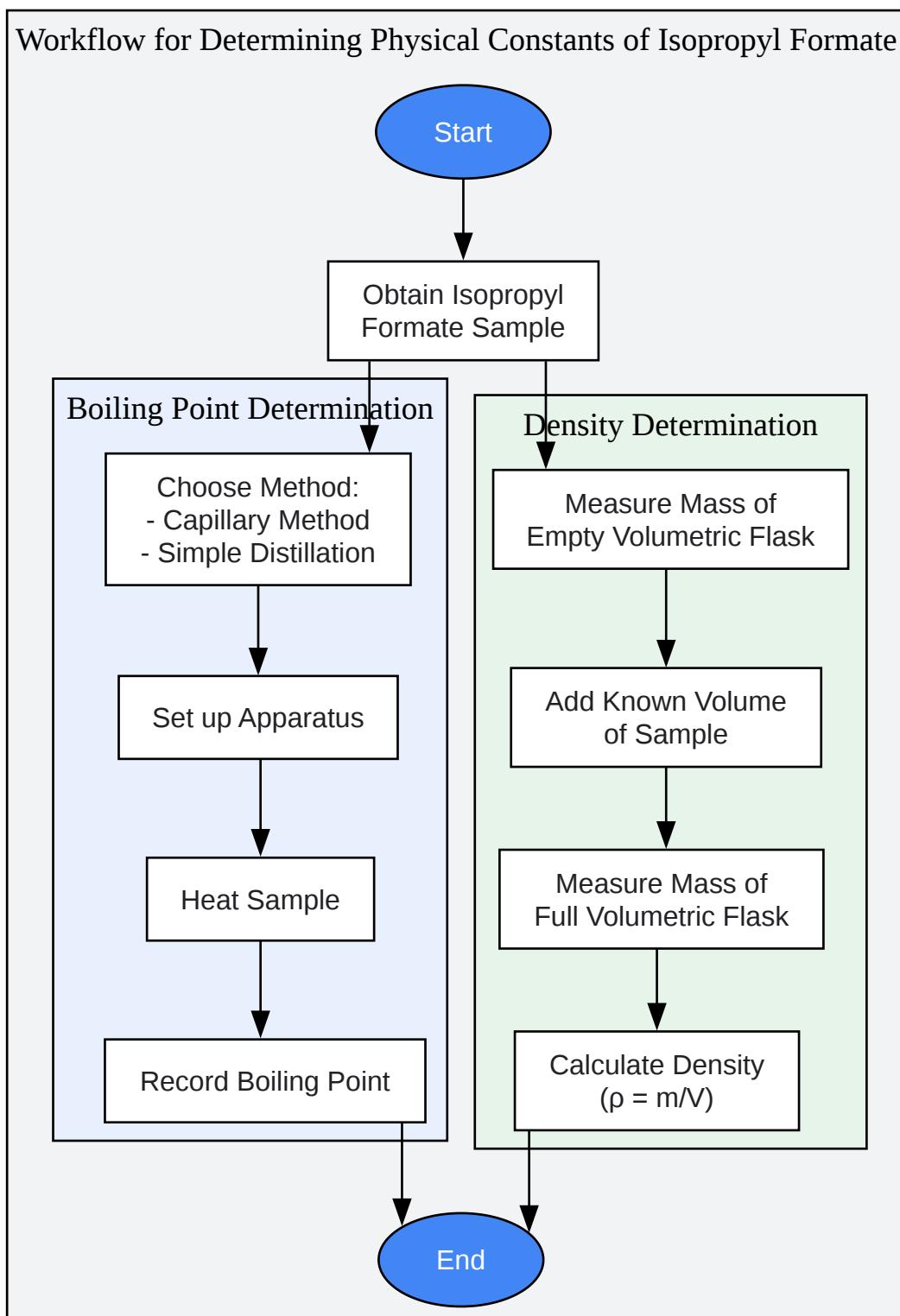
Determination of Density

Density is the mass of a substance per unit volume. The determination of the density of a liquid involves measuring the mass of a precisely known volume of that liquid.

- Apparatus: A volumetric flask or a pycnometer (density bottle) for accurate volume measurement, and an analytical balance for precise mass measurement. A graduated cylinder can also be used for less precise measurements.
- Procedure:
 - The mass of the clean and dry volumetric flask or pycnometer is accurately measured using an analytical balance.
 - The flask or pycnometer is filled with the liquid sample up to the calibration mark. Care should be taken to avoid air bubbles.
 - The mass of the flask or pycnometer containing the liquid is then measured.
 - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container.
 - The density is calculated by dividing the mass of the liquid by its known volume.
 - It is recommended to perform the measurement multiple times and calculate the average to ensure accuracy.^{[10][11]} The temperature at which the measurement is made should always be recorded as density is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical constants of **isopropyl formate**.



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Caption: Workflow for the experimental determination of boiling point and density.

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